

BRD-6929: A Technical Guide to its HDAC1 and HDAC2 Selectivity Profile

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Compound of Interest

Compound Name: BRD-6929

Cat. No.: B15566802

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the selectivity profile of **BRD-6929**, a potent and selective inhibitor of histone deacetylase 1 (HDAC1) and HDAC2. The information presented herein is curated for researchers, scientists, and professionals in the field of drug development to facilitate a comprehensive understanding of **BRD-6929**'s biochemical properties and its mechanism of action.

Executive Summary

BRD-6929 is a brain-penetrant, benzamide-based small molecule that demonstrates high selectivity for HDAC1 and HDAC2 over other HDAC isoforms.^[1] This selectivity is characterized by low nanomolar inhibitory concentrations (IC₅₀) and binding affinities (K_i) for HDAC1 and HDAC2, with significantly less activity against other Class I and Class II HDACs.^[1] ^[2] The compound exhibits slow-on/slow-off binding kinetics, suggesting a prolonged engagement with its target enzymes.^[1] This unique profile makes **BRD-6929** a valuable tool for studying the specific roles of HDAC1 and HDAC2 in various biological processes and as a potential therapeutic agent in indications such as mood disorders and latent HIV-1 activation.^[1]

Quantitative Selectivity Profile

The inhibitory activity and binding affinity of **BRD-6929** against a panel of HDAC isoforms have been quantitatively assessed through various biochemical assays. The data consistently highlights its potent and selective inhibition of HDAC1 and HDAC2.

Isoform	IC50 (nM)	Ki (nM)	Fold Selectivity (vs. HDAC3)
HDAC1	1[1][2], 40[3]	<0.2[2]	~458x[1]
HDAC2	8[1][2], 100[3]	1.5[2]	~57x[1]
HDAC3	458[1]	270[2]	1x
HDAC4	>30,000[2]	Not Reported	>65x
HDAC5	>30,000[2]	Not Reported	>65x
HDAC6	>30,000[2]	Not Reported	>65x
HDAC7	>30,000[2]	Not Reported	>65x
HDAC8	No appreciable inhibition[1]	Not Reported	-
HDAC9	>30,000[2]	Not Reported	>65x

Table 1: Inhibitory Potency (IC50) and Binding Affinity (Ki) of **BRD-6929** against HDAC Isoforms. Data compiled from multiple sources, showcasing the high selectivity for HDAC1 and HDAC2. Note the variance in reported IC50 values, which may be attributable to different assay conditions.

Isoform	Half-life (t1/2) (minutes)
HDAC1	>2400[2]
HDAC2	>4800[2]
HDAC3	1200[2]

Table 2: Binding Kinetics of **BRD-6929**. The long half-life for HDAC1 and HDAC2 indicates slow-on/slow-off binding kinetics.[\[1\]](#)

Experimental Methodologies

The determination of **BRD-6929**'s selectivity profile involves a series of biochemical assays utilizing recombinant human HDAC enzymes. While specific, detailed protocols are often proprietary, the general methodologies can be summarized as follows:

Biochemical Isoenzyme Selectivity Assays

These assays are fundamental to determining the IC₅₀ values of an inhibitor against a panel of purified HDAC isoforms.

- Principle: Recombinant human HDAC enzymes are incubated with the inhibitor (**BRD-6929**) at varying concentrations. A fluorogenic or luminogenic substrate, specific to the class of HDAC being tested, is then added. The enzymatic activity, which is inversely proportional to the inhibitor's potency, is measured by detecting the fluorescent or luminescent signal.
- General Protocol:
 - Enzyme Preparation: Purified, recombinant human HDAC isoforms (HDAC1, 2, 3, 4, 5, 6, 7, 8, 9) are diluted to a working concentration in an appropriate assay buffer.[\[4\]](#)
 - Inhibitor Dilution: A serial dilution of **BRD-6929** is prepared to test a range of concentrations.
 - Incubation: The HDAC enzyme and the inhibitor are pre-incubated for a defined period (e.g., 180 minutes for HDAC1-3) to allow for binding.[\[2\]](#)
 - Substrate Addition: A fluorogenic or luminogenic substrate is added to initiate the deacetylase reaction.
 - Signal Detection: The fluorescence or luminescence is measured using a plate reader. The signal is proportional to the enzyme activity.
 - Data Analysis: The IC₅₀ value, the concentration of inhibitor required to reduce enzyme activity by 50%, is calculated by plotting the enzyme activity against the inhibitor

concentration.

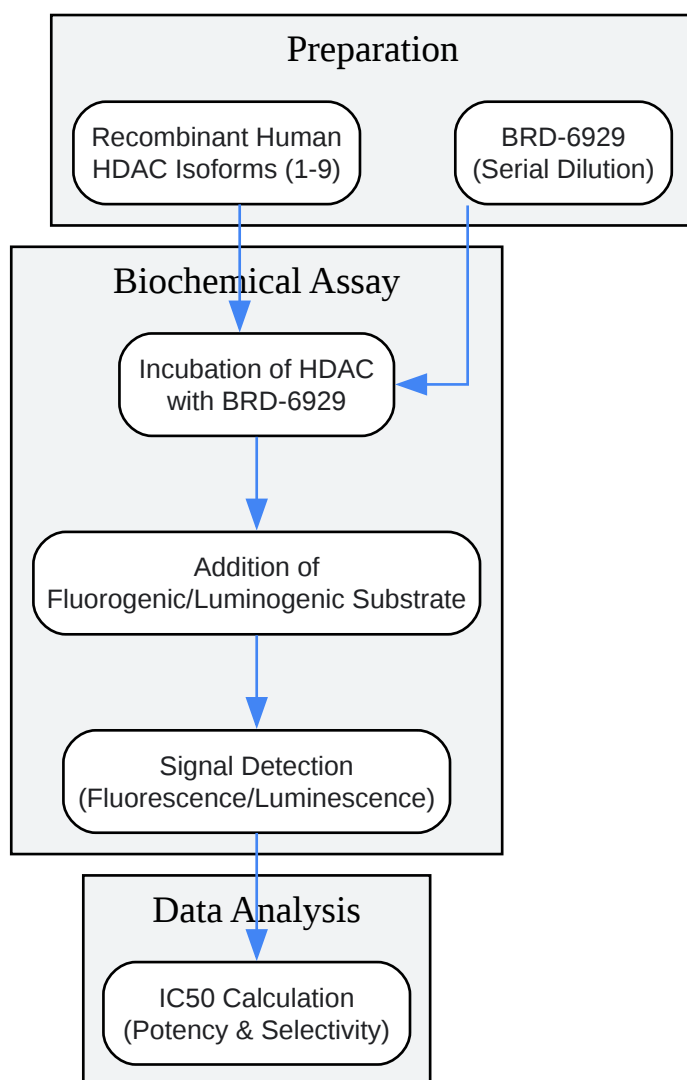
Binding Affinity and Kinetics Assays

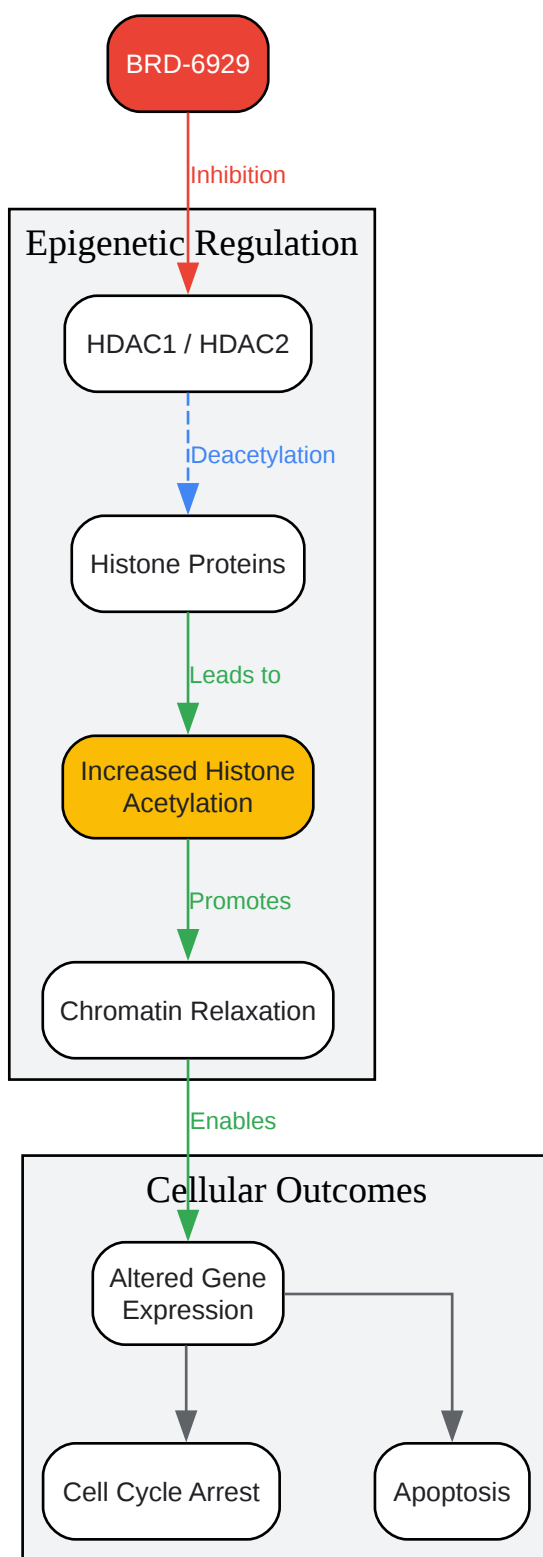
These experiments provide deeper insights into the inhibitor-enzyme interaction, including the binding affinity (K_i) and the rates of association and dissociation (residence time).

- Principle: These assays often employ techniques like surface plasmon resonance (SPR) or kinetic enzyme assays to measure the binding and dissociation of the inhibitor to the target enzyme in real-time.
- General Protocol (Kinetic Enzyme Assay):
 - The HDAC enzyme is incubated with the inhibitor (**BRD-6929**) for various time points.
 - The substrate is then added, and the initial reaction velocity is measured.
 - By analyzing the time-dependent inhibition, the on-rate (k_{on}) and off-rate (k_{off}) of the inhibitor can be determined.
 - The binding affinity (K_i) and the half-life ($t_{1/2}$) of the inhibitor-enzyme complex are then calculated from these rates.

Visualizing the Methodologies and Pathways

Experimental Workflow for Determining HDAC Inhibitor Selectivity





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